

Boc-(R)-gamma-allyl-L-proline chemical structure and properties

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Compound of Interest

Compound Name: **Boc-(R)-gamma-allyl-L-proline**

Cat. No.: **B1332874**

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An In-depth Technical Guide to Boc-(R)-gamma-allyl-L-proline

For Researchers, Scientists, and Drug Development Professionals

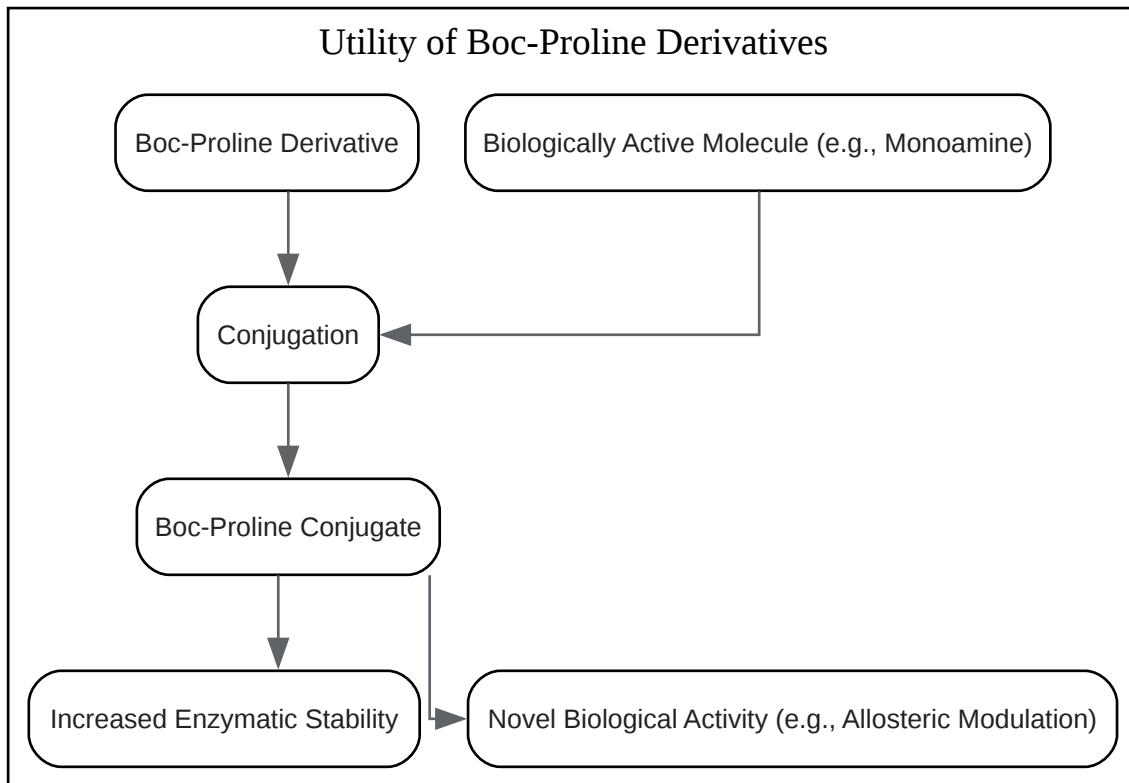
Abstract

Boc-(R)-gamma-allyl-L-proline is a synthetic amino acid derivative that serves as a valuable building block in medicinal chemistry and drug discovery. The presence of the tert-butoxycarbonyl (Boc) protecting group on the proline nitrogen enhances its stability and utility in peptide synthesis, while the gamma-allyl substituent provides a versatile handle for further chemical modification. This guide provides a comprehensive overview of the chemical structure, physicochemical properties, and potential applications of **Boc-(R)-gamma-allyl-L-proline**, with a focus on its role in the development of novel therapeutics.

Chemical Structure and Properties

Boc-(R)-gamma-allyl-L-proline, systematically named (2S,4R)-1-(tert-butoxycarbonyl)-4-allylpyrrolidine-2-carboxylic acid, is a proline analogue characterized by a Boc protecting group and an allyl group at the C4 position. The "R" configuration at the gamma-carbon (C4) and the "L" configuration of the proline core define its specific stereochemistry.

Chemical Structure:



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